

The Function of L-651,142: An In-depth Technical Guide

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Compound of Interest

Compound Name: L 651142

Cat. No.: B1673809

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To our valued researchers, scientists, and drug development professionals: This guide is intended to provide a comprehensive overview of the function, mechanism of action, and experimental data related to L-651,142. However, extensive searches of prominent chemical and pharmacological databases, including PubChem, ChEMBL, and DrugBank, as well as broad scientific literature searches, have yielded no specific information for a compound designated "L-651,142".

The lack of publicly available data prevents the creation of a detailed technical guide as requested. It is highly probable that "L-651,142" is an internal compound code that has not been disclosed in scientific literature, a historical designation that is no longer in use, or a potential error in nomenclature.

While we cannot provide specific details on L-651,142, the initial broad searches tangentially pointed towards the area of phosphodiesterase (PDE) inhibitors. This class of compounds is of significant interest in drug discovery and development. Phosphodiesterases are enzymes that regulate the cellular levels of the second messengers cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP).^{[1][2]} By inhibiting these enzymes, the intracellular concentrations of cAMP and cGMP can be increased, leading to a variety of physiological effects.

There are 11 families of phosphodiesterases (PDE1-PDE11), and inhibitors can be either selective for a specific family or non-selective.^[2] The therapeutic applications of PDE inhibitors are diverse and depend on the specific PDE family being targeted. For example, PDE5

inhibitors are widely used in the treatment of erectile dysfunction and pulmonary hypertension, while PDE4 inhibitors have been investigated for their anti-inflammatory effects in conditions like chronic obstructive pulmonary disease (COPD) and psoriasis.[2][3]

Given the absence of specific data for L-651,142, we are unable to provide the requested quantitative data tables, detailed experimental protocols, or visualizations of signaling pathways and experimental workflows.

We recommend the following actions for researchers seeking information on this compound:

- Verify the compound identifier: Please double-check the designation "L-651,142" for any potential typographical errors.
- Consult internal documentation: If this identifier was obtained from an internal research program, please refer to the relevant internal documentation for chemical structure and biological data.
- Contact the original source: If the compound name was found in a specific publication or presentation, contacting the authors or presenters may provide clarification.

We regret that we are unable to fulfill the specific request at this time due to the lack of available information on L-651,142. We remain committed to providing accurate and in-depth scientific information and hope that the general context on phosphodiesterase inhibitors is of some utility.

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References

- 1. PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ChEMBL - ChEMBL [ebi.ac.uk]
- 3. go.drugbank.com [go.drugbank.com]

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